

# Application Notes and Protocols for 2-Methyl-4-octanone in Organic Synthesis

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## Compound Focus: 2-Methyl-4-octanone

CAS No.: 7492-38-8

Cat. No.: S1896240

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## Chemical Profile and Primary Applications

**2-Methyl-4-octanone** (CAS 7492-38-8) is an aliphatic ketone with the molecular formula C<sub>9</sub>H<sub>18</sub>O and a molecular weight of 142.24 g/mol [1]. It is described in scientific supplier catalogs as a **building block ketone for proteomics research** and as a useful intermediate in pharmaceutical synthesis [1] [2] [3]. Its structure combines a ketone functional group with branching, making it a potential candidate for developing more complex molecular architectures.

## Physicochemical Properties

The table below summarizes the key physical properties of **2-Methyl-4-octanone**.

Table 1: Physical and Chemical Properties of **2-Methyl-4-octanone**

Property	Value / Description	Source / Comments
CAS Registry Number	7492-38-8	[1]
Molecular Formula	C <sub>9</sub> H <sub>18</sub> O	[1] [2]

Property	Value / Description	Source / Comments
Molecular Weight	142.24 g/mol	[1] [2]
Boiling Point	180°C	Estimated [1]
Density	0.8258 (estimate)	[1]
Refractive Index	1.4150	[1]
Melting Point	-18.52°C	Estimate [1]
Synonyms	n-Butyl isobutyl ketone; 2-Methyloctan-4-one	[1] [3]

## Spectral Characteristics

The following table consolidates the reported spectral data for **2-Methyl-4-octanone** and the closely related compound butyrolin, which shares a similar acyloin structure [4].

Table 2: Spectroscopic Data for **2-Methyl-4-octanone** and Related Acyloin

Spectroscopic Method	Reported Signals / Peaks
IR (neat)	~1704 cm <sup>-1</sup> (C=O stretch) [4].
<sup>1</sup> H NMR (CCl <sub>4</sub> )	0.94 (unsymmetrical t, 6H, 2 CH <sub>3</sub> ); 1.18–1.56 (m, 4H, 2 CH <sub>2</sub> ); 1.64 (sextet, 2H, J=7, CH <sub>2</sub> CH <sub>2</sub> C=O); 2.41 (t, 2H, J=7, CH <sub>2</sub> C=O); 3.31 (s, 1H, OH - for acyloin); 3.98 (m, 1H, CHOH - for acyloin) [4].

## Synthetic Protocol: Thiazolium Ion-Catalyzed Acyloin Condensation

While a specific detailed procedure for **2-Methyl-4-octanone** is not fully outlined in the available literature, the following protocol for synthesizing **butyroin (5-hydroxy-4-octanone)** is provided as a representative example of a thiazolium ion-catalyzed acyloin condensation, which is a key method for forming such ketol structures [4]. This method can be analogous to routes for synthesizing related ketones.

## Experimental Procedure

**Title:** Synthesis of Butyroin via Thiazolium Ion Catalysis [4]

**Reaction Scheme:** Dimerization of Butyraldehyde to 5-Hydroxy-4-octanone

### Materials and Equipment:

- **Reactants:** Butyraldehyde (72.1 g, 1.0 mol), freshly distilled [4].
- **Catalyst:** 3-Benzyl-5-(2-hydroxyethyl)-4-methyl-1,3-thiazolium chloride (13.4 g, 0.05 mol) [4].
- **Base:** Triethylamine (30.3 g, 0.3 mol), dried over KOH pellets and distilled [4].
- **Solvent:** Absolute ethanol (300 mL) [4].
- **Equipment:** 500 mL three-necked round-bottomed flask, mechanical stirrer, reflux condenser with drying tube (KOH), gas inlet tube, oil bath, nitrogen line, and rotary evaporator [4].

### Step-by-Step Protocol:

- **Setup:** Assemble the 500 mL flask with the mechanical stirrer, reflux condenser, and gas inlet tube. Charge the flask with the thiazolium salt catalyst, butyraldehyde, triethylamine, and absolute ethanol [4].
- **Reaction:** Begin a slow stream of nitrogen (approx. one bubble per second) to maintain an inert atmosphere. With stirring, heat the reaction mixture in an oil bath at 80°C for 1.5 hours [4].
- **Work-up:** After cooling to room temperature, concentrate the mixture by rotary evaporation. Transfer the residual yellow liquid into a separatory funnel containing 500 mL of water [4].
- **Extraction:** Rinse the flask with 150 mL of dichloromethane (DCM) and use this to extract the aqueous mixture. Perform a second extraction with another 150 mL portion of DCM. Combine the organic phases and wash them sequentially with 300 mL of saturated sodium bicarbonate solution and 300 mL of water [4].
- **Isolation:** Remove the dichloromethane by rotary evaporation under slightly reduced pressure. Purify the crude product by distillation through a 20-cm Vigreux column to obtain the pure acyloin as a colorless to light-yellow liquid [4].

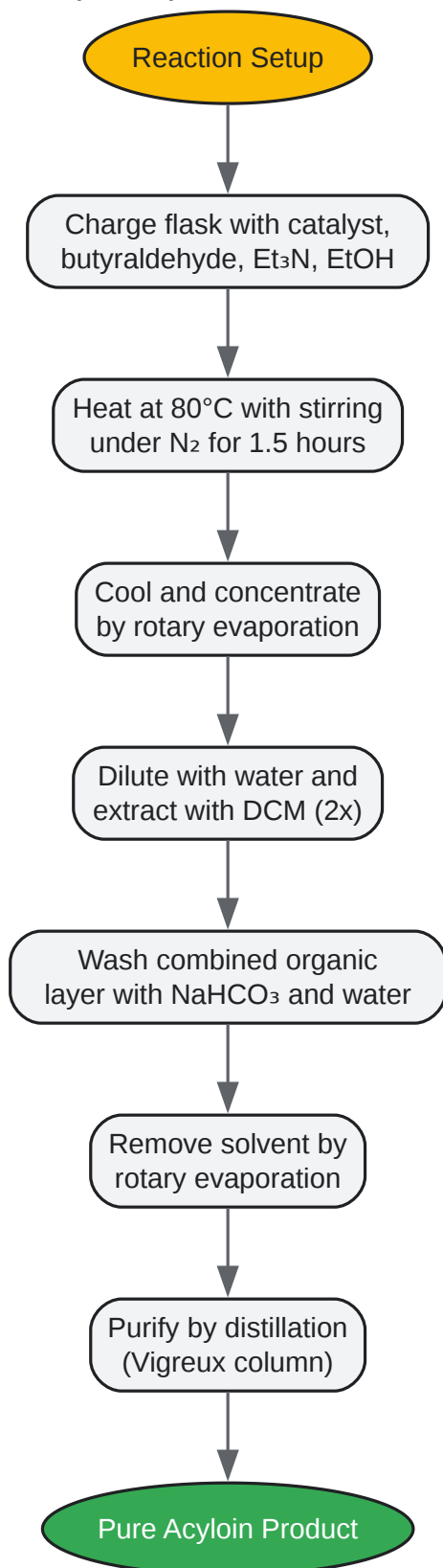
### Yield and Physical Properties:

- **Yield:** 51-54 g (71-74%) [4].
- **Boiling Point:** 90-92°C at 13-14 mm Hg [4].
- **Refractive Index:**  $n_{20}^0$  1.4309 [4].

## Workflow and Mechanism Visualization

The following diagram illustrates the experimental workflow for the synthesis and purification of the acyloin product, a method applicable to the synthesis of related ketones like **2-Methyl-4-octanone**.

## Acyloin Synthesis Workflow



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*Diagram 1: Acyloin Synthesis Workflow. This chart outlines the key steps from reaction setup to final product purification.*

The catalytic mechanism, central to this synthesis, involves a thiazolium-derived N-heterocyclic carbene (NHC). The following diagram outlines this key reaction mechanism.

*Diagram 2: NHC Catalysis Mechanism in Acyloin Formation. The mechanism illustrates the catalytic cycle involving nucleophilic addition and carbonyl umpolung.*

## Applications in Drug Development and Research

**2-Methyl-4-octanone** serves specific roles in advanced research contexts:

- **Pharmaceutical Intermediate:** Its structure is utilized in the synthesis of more complex molecules destined for drug development, leveraging the reactivity of the ketone group for further transformations [1] [2].
- **Proteomics Research:** It is explicitly listed as a building block in proteomics, suggesting its use in creating probes, affinity tags, or other chemical tools for studying protein structure and function [2] [3].

## Safety and Storage

Handling of **2-Methyl-4-octanone** should follow standard laboratory safety practices. Supplier recommendations indicate it should be **stored away from oxidizing agents** in a cool, dry place within a well-sealed container [2]. Always consult the relevant Safety Data Sheet (SDS) prior to use.

## Conclusion

**2-Methyl-4-octanone** is a valuable aliphatic ketone used in chemical synthesis and proteomics. The thiazolium ion-catalyzed acyloin condensation, demonstrated with butyrolin, represents a powerful and modern methodological approach for forming such compounds, offering advantages in simplicity and efficiency over classical methods like reductive ester coupling [4].

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